

Oganesson's Alpha Decay Pathway: A Comparative Analysis

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This guide provides a comprehensive comparison of the experimentally verified and theoretically predicted alpha decay pathway of Oganesson (Og), the heaviest element synthesized to date. The stability and decay properties of such superheavy nuclei are of fundamental interest to nuclear physics and chemistry, offering insights into the limits of nuclear existence and the influence of relativistic effects on chemical properties. Understanding these decay chains is crucial for the identification of new superheavy elements.

Quantitative Decay Data Summary

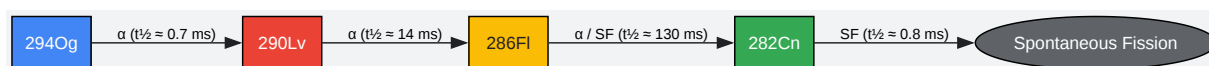
The primary isotope of Oganesson that has been synthesized and studied is ^{294}Og . Its decay is characterized by a chain of alpha emissions, ultimately terminating in spontaneous fission. The following table summarizes the key quantitative data for the alpha decay cascade originating from ^{294}Og .

Nuclide	Half-Life (ms)	Primary Decay Mode	Alpha Decay Energy (MeV)	Daughter Nuclide
^{294}Og	0.7 (approx.) ^[1]	Alpha Decay	11.81	^{290}Lv
^{290}Lv	14 (approx.) ^[2]	Alpha Decay	11.69	^{286}Fl
^{286}Fl	130 (approx.)	Spontaneous Fission / Alpha Decay	10.82	^{282}Cn
^{282}Cn	0.8 (approx.)	Spontaneous Fission	9.89	-

Note: Half-lives and decay energies for superheavy elements are subject to experimental uncertainty due to the extremely low production rates (only a few atoms have been synthesized). Theoretical models also provide a range of predicted values.

Alpha Decay Pathway of Oganesson-294

The following diagram illustrates the experimentally observed alpha decay chain of Oganesson-294.



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Alpha decay chain of Oganesson-294.

Comparison with Alternative Decay Modes: Spontaneous Fission

For superheavy nuclei, spontaneous fission (SF) is a significant and competing decay mode.^[1] ^[3] As the atomic number increases, the electrostatic repulsion between the large number of protons in the nucleus becomes substantial, leading to a higher probability of the nucleus spontaneously splitting into two or more smaller nuclei.^[1] While ^{294}Og primarily undergoes alpha decay, its decay products, particularly ^{286}Fl and ^{282}Cn , have significant

spontaneous fission branches.[1][2] The competition between alpha decay and spontaneous fission is a critical factor in determining the observable lifetime of superheavy elements.

Theoretical models, such as the liquid drop model and the nuclear shell model, are employed to predict the stability of superheavy nuclei against spontaneous fission.[1] The concept of an "island of stability" suggests that nuclei with certain "magic" numbers of protons and neutrons will exhibit enhanced stability and longer half-lives.[1] While Oganesson lies beyond the presently confirmed magic numbers, the study of its decay properties provides crucial data for refining these theoretical models.

Experimental and Theoretical Methodologies

Experimental Protocol: Synthesis and Detection of Oganesson-294

The experimental verification of Oganesson's decay pathway is a formidable challenge due to its extremely short half-life and low production cross-section.

- **Synthesis:** The synthesis of ^{294}Og was achieved at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia.[4] The experiment involved bombarding a target of Californium-249 (^{249}Cf) with a high-intensity beam of Calcium-48 (^{48}Ca) ions accelerated in a cyclotron.[5][6][7] The nuclear fusion reaction is as follows: $^{249}_{98}\text{Cf} + ^{48}_{20}\text{Ca} \rightarrow ^{294}_{118}\text{Og} + 3n$
- **Separation and Detection:** The newly formed ^{294}Og atoms, recoiling from the target, are separated from the unreacted beam particles and other reaction products using a gas-filled recoil separator. These atoms are then implanted into a position-sensitive detector.
- **Decay Identification:** The identification of the ^{294}Og atom is achieved by observing its subsequent decay chain. The detector records the time and position of the implanted atom and the subsequent alpha particles emitted during its decay. By correlating the sequence of alpha decays with the known decay properties of the daughter and granddaughter nuclei (e.g., ^{290}Lv and ^{286}Fl), the initial presence of ^{294}Og can be confirmed.[2] This method is known as recoil-decay correlation.

Theoretical Framework: Predicting Decay Properties

Theoretical models are indispensable for predicting the decay properties of superheavy elements and for guiding experimental efforts.

- **Quantum Tunneling Models:** These models are used to calculate the half-lives of alpha decay.[1] They treat alpha decay as a quantum mechanical process where the alpha particle tunnels through the potential barrier created by the nucleus. The half-life is highly sensitive to the Q-value of the decay (the energy released).
- **Coulomb and Proximity Potential Models (CPPM):** These are specific types of models used to calculate the interaction potential between the alpha particle and the daughter nucleus, which is a key component in determining the tunneling probability and, consequently, the alpha decay half-life.[8]
- **Macroscopic-Microscopic Models:** These models are used to calculate nuclear masses and, from them, the Q-values for alpha decay.[2] They combine a macroscopic liquid-drop model with microscopic shell corrections to account for the detailed structure of the nucleus.

The interplay between experimental data and theoretical predictions is crucial for advancing our understanding of the nuclear landscape in the region of superheavy elements. The confirmed alpha decay chain of Oganesson provides a critical benchmark for testing and refining these theoretical frameworks.

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